

Solubility of 3'-Methyl-4'-methoxyacetophenone

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Compound of Interest

Compound Name: 1-(4-Methoxy-3-methylphenyl)ethanone

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An In-depth Technical Guide to the Solubility of 3'-Methyl-4'-methoxyacetophenone

For the attention of: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides a detailed overview of the solubility of 3'-Methyl-4'-methoxyacetophenone. Due to a lack of specific quantitative solubility data in publicly available literature for 3'-Methyl-4'-methoxyacetophenone, this document presents qualitative solubility information and comparative data for structurally similar compounds, namely 3-methoxyacetophenone and 4-methoxyacetophenone. Furthermore, a comprehensive experimental protocol for determining the solubility of organic compounds is provided, along with a visual representation of the experimental workflow.

Introduction

3'-Methyl-4'-methoxyacetophenone is an aromatic ketone of interest in various fields of chemical research and development. Understanding its solubility in different solvents is crucial for its synthesis, purification, formulation, and application. This guide aims to consolidate the available information on its solubility and provide a practical framework for its experimental determination.

Solubility Data

A thorough search of scientific literature and chemical databases did not yield specific quantitative solubility data for 3'-Methyl-4'-methoxyacetophenone. However, the solubility of structurally related isomers can provide valuable insights into its expected solubility profile. The

principle of "like dissolves like" suggests that 3'-Methyl-4'-methoxyacetophenone, an organic compound with both polar (carbonyl and methoxy groups) and non-polar (aromatic ring and methyl group) regions, will exhibit solubility in a range of organic solvents. Its solubility in water is expected to be limited.

The following table summarizes the available solubility data for the closely related compounds 3-methoxyacetophenone and 4'-methoxyacetophenone.

Compound	Solvent	Temperature (°C)	Solubility
3-Methoxyacetophenone	Water	Not Specified	Fully miscible[1][2]
Alcohol	Not Specified	Soluble[1][2]	
4'-Methoxyacetophenone	Water	20	2.474 g/L[3][4]
Ethanol	Not Specified	Soluble[5][6]	
Ether	Not Specified	Soluble[5][6]	

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of an organic compound such as 3'-Methyl-4'-methoxyacetophenone. The isothermal shake-flask method is a widely accepted technique for this purpose.

Objective: To determine the equilibrium solubility of 3'-Methyl-4'-methoxyacetophenone in a given solvent at a specific temperature.

Materials:

- 3'-Methyl-4'-methoxyacetophenone (solute)
- Selected solvent(s) of high purity

- Analytical balance (accurate to ± 0.1 mg)
- Vials with screw caps
- Constant temperature orbital shaker or water bath
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)
- Volumetric flasks
- Pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer for analysis

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of 3'-Methyl-4'-methoxyacetophenone to a known volume of the solvent in a sealed vial. The presence of undissolved solid is essential to ensure that equilibrium is reached from a state of supersaturation.
- **Equilibration:** Place the vials in a constant temperature orbital shaker or water bath set to the desired temperature (e.g., $25\ ^\circ\text{C}$). Agitate the samples for a sufficient duration (typically 24-72 hours) to ensure that equilibrium is reached. The system is at equilibrium when the concentration of the solute in the solution remains constant over time.
- **Phase Separation:** Allow the vials to stand undisturbed at the constant temperature for at least 24 hours to allow the undissolved solid to settle.
- **Sampling and Filtration:** Carefully withdraw an aliquot of the supernatant using a pre-warmed (or pre-cooled to the experimental temperature) pipette. Immediately filter the solution using a syringe filter to remove any undissolved microparticles. This step is critical to prevent artificially high solubility measurements.
- **Dilution:** Accurately dilute the filtered solution with the solvent to a concentration that falls within the linear range of the analytical method.

- Quantification: Analyze the concentration of 3'-Methyl-4'-methoxyacetophenone in the diluted solution using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- Calculation: Calculate the solubility of the compound in the solvent using the following formula:

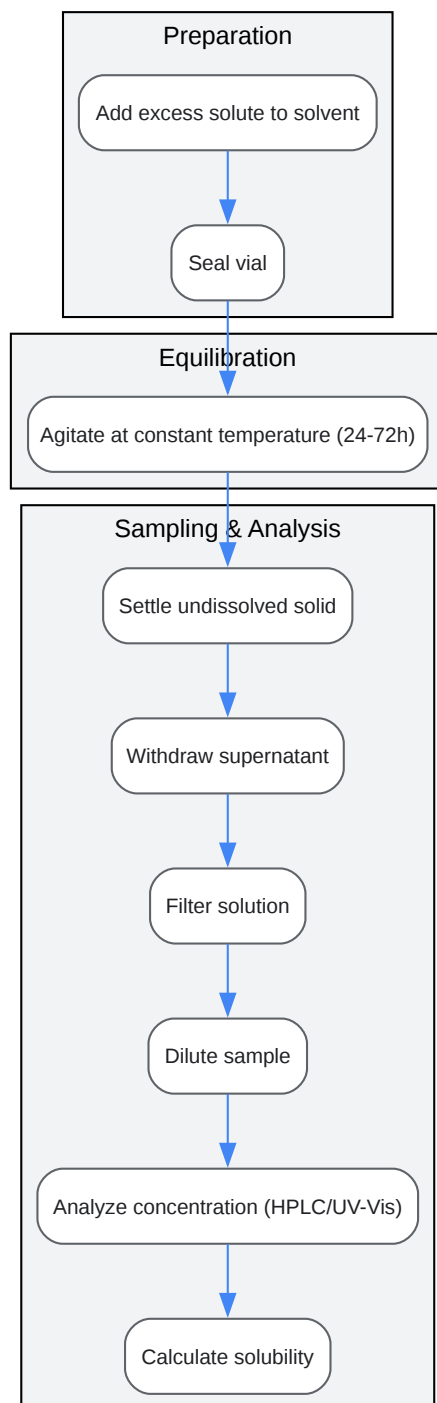
$$\text{Solubility (g/L)} = (\text{Concentration of diluted solution (g/L)}) \times (\text{Dilution factor})$$

Data Presentation: Record the determined solubility values in a structured table, specifying the solvent and temperature for each measurement.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the isothermal shake-flask method.

Experimental Workflow for Solubility Determination

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Caption: Workflow for determining solubility via the isothermal shake-flask method.

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